

AZD5718 Technical Support Center: Optimizing Dosage for Sustained LTB4 Inhibition

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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Welcome to the technical support center for **AZD5718**, a potent and selective 5-lipoxygenase-activating protein (FLAP) inhibitor. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing **AZD5718** dosage for sustained leukotriene B4 (LTB4) inhibition. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data from preclinical and clinical studies.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AZD5718**?

A1: **AZD5718** is a reversible inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1] FLAP is an integral membrane protein that facilitates the transfer of arachidonic acid to the enzyme 5-lipoxygenase (5-LO), which is the initial and rate-limiting step in the biosynthesis of leukotrienes.[2] By inhibiting FLAP, **AZD5718** effectively suppresses the production of proinflammatory and vasoactive leukotrienes, including LTB4.

Q2: What is the in vitro potency of **AZD5718** for LTB4 inhibition?

A2: In vitro, **AZD5718** inhibits LTB4 production in human whole blood with an IC50 of 39 nM.[1]
[2] It has a high affinity for FLAP with an equilibrium dissociation constant (Kd) of 0.0044 μmol/L.[1]

Q3: What level of LTB4 inhibition is considered therapeutically relevant?

A3: While the exact level for therapeutic efficacy in specific diseases is under investigation, clinical studies with **AZD5718** have aimed for and achieved greater than 80% inhibition of LTB4 production over a 24-hour period.[3]

Q4: How is LTB4 inhibition measured in clinical studies?

A4: LTB4 inhibition is typically assessed through two primary methods:

- Ex vivo stimulated LTB4 production in whole blood: Freshly drawn whole blood is stimulated with a calcium ionophore (e.g., A23187) to induce LTB4 synthesis. The amount of LTB4 produced is then quantified, typically by LC-MS/MS or a validated immunoassay.[4][5][6]
- Urinary leukotriene E4 (uLTE4) levels: LTE4 is a stable downstream metabolite of the leukotriene pathway. Its concentration in urine is a reliable biomarker of systemic leukotriene production.[2][7][8] Measurement is commonly performed using LC-MS/MS.[7][8][9][10][11]

Q5: What are the key pharmacokinetic parameters of **AZD5718** in humans?

A5: In healthy subjects, **AZD5718** is rapidly absorbed after oral administration, with the maximum plasma concentration (Tmax) reached within 1-2 hours.[3][12][13] The mean terminal half-life is approximately 10-12 hours, and steady-state plasma concentrations are typically achieved after about 3 days of once-daily dosing.[1][2][4]

Data on **AZD5718** Dosage and LTB4/LTE4 Inhibition

The following tables summarize key data from preclinical and clinical studies on **AZD5718**.

Table 1: Preclinical and In Vitro Data for **AZD5718**

Parameter	Value	Species/System	Reference
Mechanism of Action	5-lipoxygenase activating protein (FLAP) inhibitor	-	[1]
Binding Affinity (Kd)	0.0044 $\mu\text{mol/L}$	-	[1]
In Vitro IC50 (LTB4 inhibition)	39 nM	Human whole blood	[1][2]
Maximum In Vitro Inhibition	>95%	Human whole blood	[1]

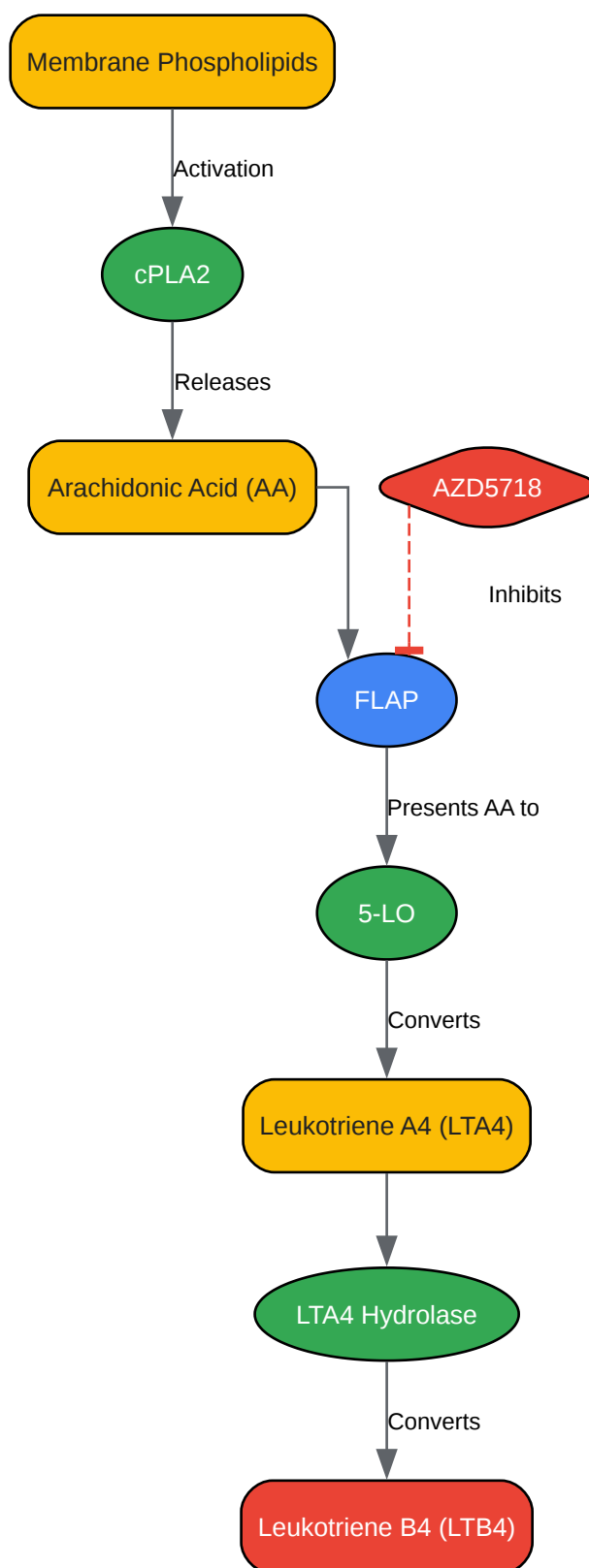
Table 2: Clinical Pharmacokinetic and Pharmacodynamic Data for **AZD5718** in Healthy Volunteers (Single and Multiple Ascending Dose Studies)

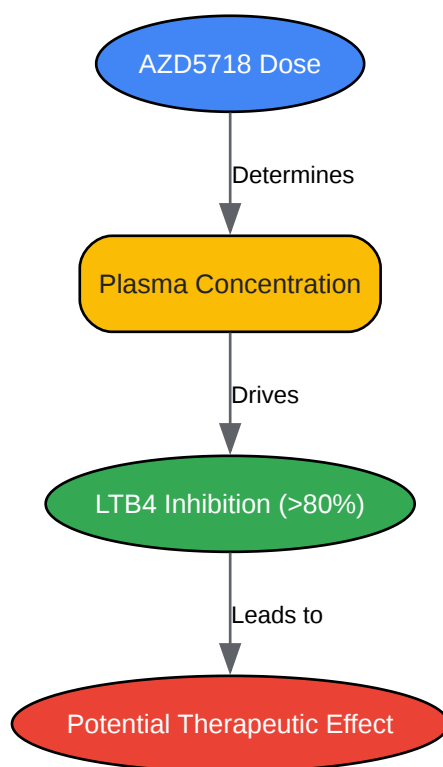
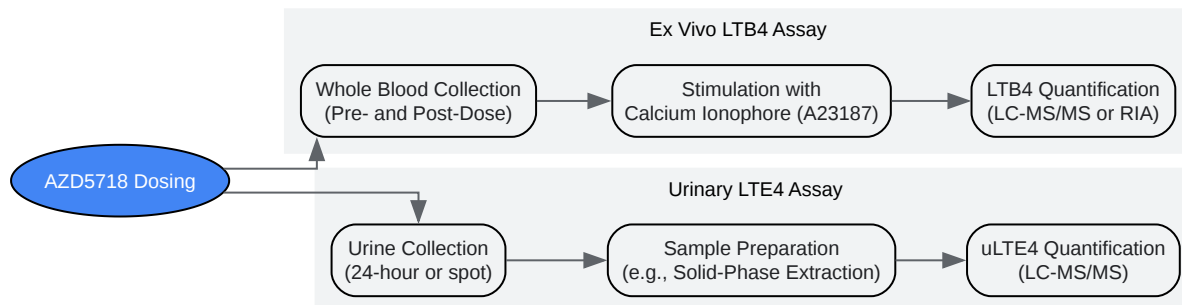
Dosage	LTB4 Inhibition (ex vivo)	uLTE4 Inhibition	Key Pharmacokinetic Findings	Reference
Single Doses (25-1200 mg)	Dose-dependent; >80% sustained inhibition with 300-1200 mg	Dose-dependent	Tmax: 1-2 hours; T _{1/2} : 10-12 hours	[2][4]
Multiple Doses (60-600 mg once daily for 10 days)	>80% inhibition throughout the day with 180, 360, and 600 mg doses	Dose-dependent	Steady-state achieved in ~3 days	[2][4]

Table 3: Phase 2a Clinical Trial Data for **AZD5718** in Patients with Recent Myocardial Infarction (FLAVOUR Study)

Dosage	Treatment Duration	uLTE4 Inhibition vs. Placebo	Reference
50 mg once daily	4 and 12 weeks	>80% reduction	[14]
200 mg once daily	4 and 12 weeks	>80% reduction	[14]

Visualizing Key Pathways and Processes





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